

SC-58125 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: SC-58125

Cat. No.: B1680877

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For researchers, scientists, and drug development professionals utilizing **SC-58125**, ensuring the compound's stability is paramount for reproducible and accurate experimental outcomes. This technical support center provides a comprehensive guide to the proper storage and handling of **SC-58125**, along with troubleshooting advice for common stability-related issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **SC-58125**?

A: Solid **SC-58125** powder should be stored at -20°C for long-term stability, where it can be viable for up to three years.^{[1][2]} For shorter periods, storage at +4°C is also acceptable.

Q2: How should I store **SC-58125** once it is dissolved in a solvent?

A: **SC-58125** stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or at -20°C for up to one month.^{[2][3][4]}

Q3: What is the recommended solvent for dissolving **SC-58125**?

A: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for dissolving **SC-58125**.^{[1][2]} It is soluble up to 100 mM in DMSO. Ethanol can also be used, with solubility up to 25 mM.

Q4: Can I store my **SC-58125** solution at 4°C?

A: If the prepared solution is clear, it can be stored at 4°C for short-term use, with fresh preparation recommended weekly to avoid loss of efficacy.^[1] However, for longer-term storage, freezing is recommended.

Q5: Why is it important to use fresh DMSO?

A: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly reduce the solubility of **SC-58125**.^[2]^[3] Therefore, using fresh, anhydrous DMSO is critical for preparing clear and stable stock solutions.

Troubleshooting Guide

Issue 1: My **SC-58125** powder won't fully dissolve in DMSO.

- Question: I am having trouble dissolving the **SC-58125** powder completely. What could be the cause?
- Answer: There are a few potential reasons for this issue:
 - Incorrect Solvent Volume: Ensure you are using a sufficient volume of DMSO to achieve the desired concentration. **SC-58125** is soluble in DMSO up to 100 mM.
 - Moisture in DMSO: As mentioned, DMSO can absorb moisture, which will decrease the solubility of **SC-58125**.^[2] Always use fresh, high-purity, anhydrous DMSO.
 - Insufficient Mixing: Sonication is recommended to aid in the dissolution of **SC-58125** in DMSO.^[1] Ensure the solution is vortexed or sonicated until all solid particles are dissolved.

Issue 2: I am observing precipitation in my **SC-58125** stock solution after thawing.

- Question: My stock solution was clear when I froze it, but now I see precipitate after thawing. What should I do?
- Answer: Precipitation upon thawing can occur if the compound has come out of solution.
 - Warm and Vortex: Gently warm the vial to room temperature and vortex thoroughly to redissolve the precipitate.

- Sonication: If vortexing is insufficient, brief sonication can help to bring the compound back into solution.
- Avoid Repeated Freeze-Thaw Cycles: To minimize this issue, it is crucial to aliquot your stock solution into smaller, single-use volumes before the initial freezing.[\[3\]](#)[\[4\]](#)

Issue 3: I am seeing inconsistent or weaker than expected results in my experiments.

- Question: My experimental results are not consistent, or the inhibitory effect of **SC-58125** seems to have diminished. Could this be a stability issue?
- Answer: Yes, a loss of compound activity could be due to improper storage or handling.
 - Improper Storage: Verify that your stock solutions have been stored at the correct temperature (-20°C for up to one month or -80°C for up to one year).[\[2\]](#)
 - Multiple Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can lead to degradation. Always use fresh aliquots for each experiment.[\[3\]](#)[\[4\]](#)
 - Age of Solution: If your stock solution is older than the recommended storage period, it may have lost potency. It is advisable to prepare a fresh stock solution.

Data Presentation

Table 1: Summary of **SC-58125** Storage Conditions and Stability

Form	Storage Temperature	Duration of Stability	Source
Solid (Powder)	-20°C	3 years	[1] [2]
Solid (Powder)	+4°C	Shorter-term (not specified)	
In Solvent	-80°C	6 months to 1 year	[2] [3]
In Solvent	-20°C	1 month	[2] [3] [4]

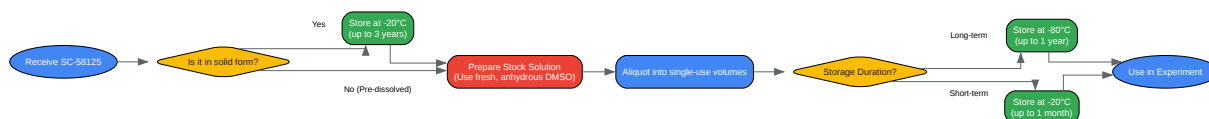
Experimental Protocols

Protocol for Preparation and Storage of **SC-58125** Stock Solution

- Pre-dissolution: Before opening, centrifuge the vial of **SC-58125** powder to ensure all the material is at the bottom.
- Solvent Preparation: Use fresh, anhydrous, high-purity DMSO for reconstitution.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution from 1 mg of powder, add 260.17 μ L of DMSO).
 - Vortex the solution thoroughly.
 - If necessary, sonicate the vial in a water bath for a short period until the solution is clear.
- Aliquoting and Storage:
 - Once fully dissolved, divide the stock solution into smaller, single-use aliquots in appropriate low-retention microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[\[2\]](#)
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Handling for Experiments:
 - When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature.
 - Vortex the tube briefly before making further dilutions into your experimental medium.

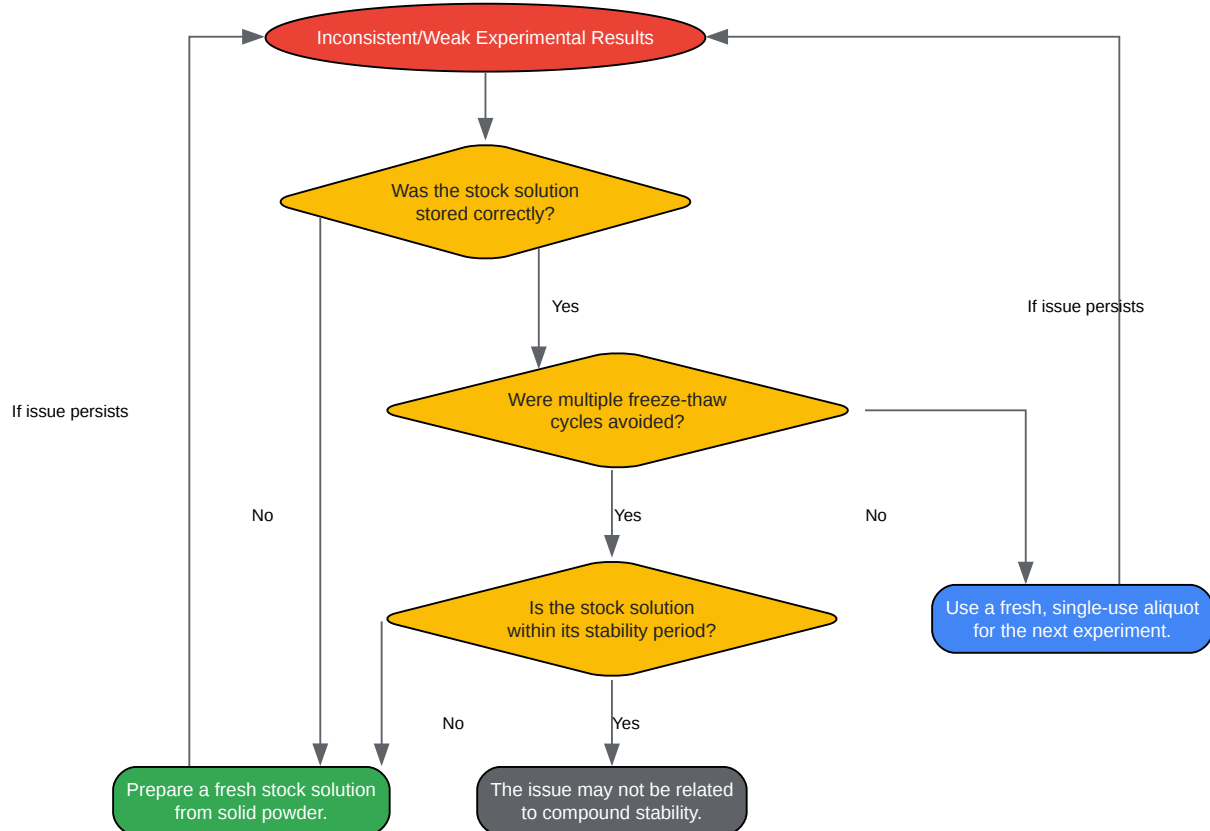
- Avoid repeated freeze-thaw cycles of the same aliquot.^{[3][4]}

Mandatory Visualizations



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Caption: Workflow for proper storage and handling of **SC-58125**.



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Caption: Troubleshooting workflow for **SC-58125** stability issues.

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